

# Introduction: The Significance of Asymmetric Bipyridines

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## Compound of Interest

Compound Name: *[2,3'-Bipyridine]-5'-carboxylic acid*

CAS No.: 35989-05-0

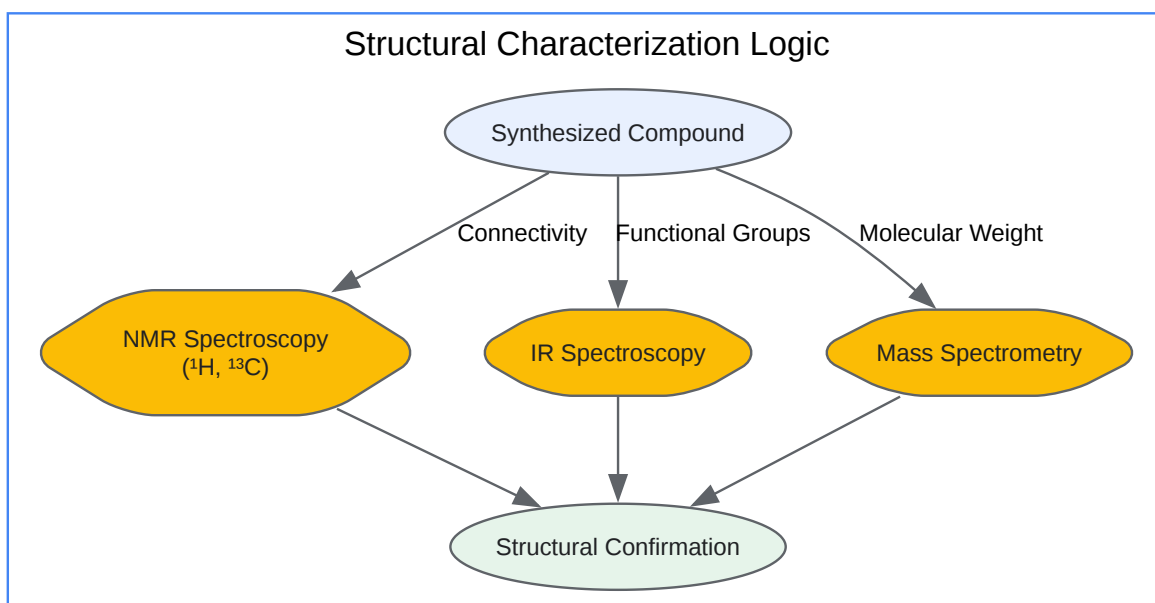
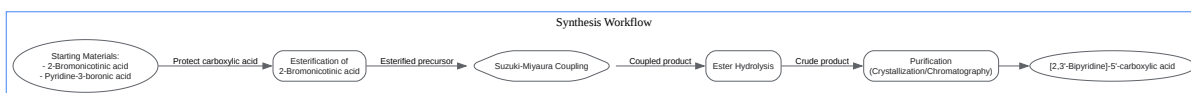
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Bipyridine-based ligands have long been cornerstones in the development of functional metal complexes. While symmetrically substituted bipyridines are widely studied, their asymmetric counterparts, such as **[2,3'-Bipyridine]-5'-carboxylic acid**, offer a more nuanced approach to the design of coordination compounds. The lower symmetry of these molecules can lead to unique electronic and steric properties in their metal complexes, influencing catalytic activity, photophysical behavior, and biological interactions. The presence of a carboxylic acid group provides a crucial anchoring point for coordination to metal centers or for further functionalization, making this molecule a versatile building block.

## Molecular Structure and Physicochemical Properties

**[2,3'-Bipyridine]-5'-carboxylic acid** is a bifunctional organic molecule composed of a 2,3'-bipyridine core with a carboxylic acid substituent on one of the pyridine rings.



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